

# Technical Guide: NHPI-PEG2-C2-NHS Ester in Bioconjugation

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## Compound of Interest

Compound Name: NHPI-PEG2-C2-NHS ester

Cat. No.: B10818466

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and applications of **NHPI-PEG2-C2-NHS ester**, a bifunctional, non-cleavable linker integral to the development of advanced biotherapeutics, particularly antibody-drug conjugates (ADCs).

## Core Compound Data

**NHPI-PEG2-C2-NHS ester** is a valuable tool in bioconjugation, facilitating the stable linkage of molecules. The N-Hydroxysuccinimide (NHS) ester moiety provides reactivity towards primary amines, while the N-Hydroxypyrrolo[3,4-c]pyridine-1,3(2H)-dione (NHPI) end can be functionalized for attachment to a payload. The polyethylene glycol (PEG) spacer enhances solubility and can reduce aggregation.

| Property                   | Value        | Source(s)           |
|----------------------------|--------------|---------------------|
| Chemical Formula           | C19H20N2O9   | <a href="#">[1]</a> |
| Molecular Weight           | 420.4 g/mol  | <a href="#">[1]</a> |
| Alternate Molecular Weight | 420.37 g/mol |                     |

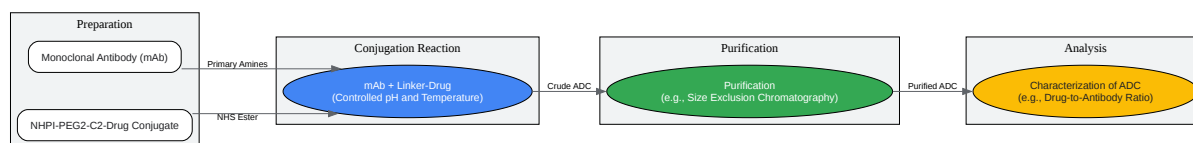
# Application in Antibody-Drug Conjugate (ADC) Synthesis

**NHPI-PEG2-C2-NHS ester** is primarily utilized as a non-cleavable linker in the synthesis of ADCs.[2][3][4][5] In this context, the NHS ester end of the linker reacts with primary amine groups present on the lysine residues of a monoclonal antibody. The other end of the linker is conjugated to a cytotoxic drug. This forms a stable, covalent bond, ensuring that the drug remains attached to the antibody as it circulates in the bloodstream and targets cancer cells.

The general workflow for synthesizing an ADC using **NHPI-PEG2-C2-NHS ester** involves the reaction of the antibody with the linker-drug conjugate. The non-cleavable nature of the linker means that the drug is released through the degradation of the antibody backbone within the lysosome of the target cell.

## Experimental Workflow for ADC Synthesis

The following diagram illustrates a typical workflow for the synthesis of an antibody-drug conjugate using an NHS ester linker like **NHPI-PEG2-C2-NHS ester**.



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